

# Application Notes and Protocols: K-111

## Treatment in Animal Models of Obesity

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### Compound of Interest

Compound Name: K-111

Cat. No.: B1673201

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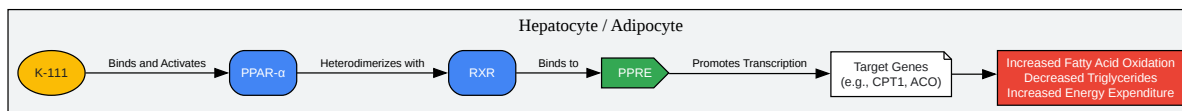
For Researchers, Scientists, and Drug Development Professionals

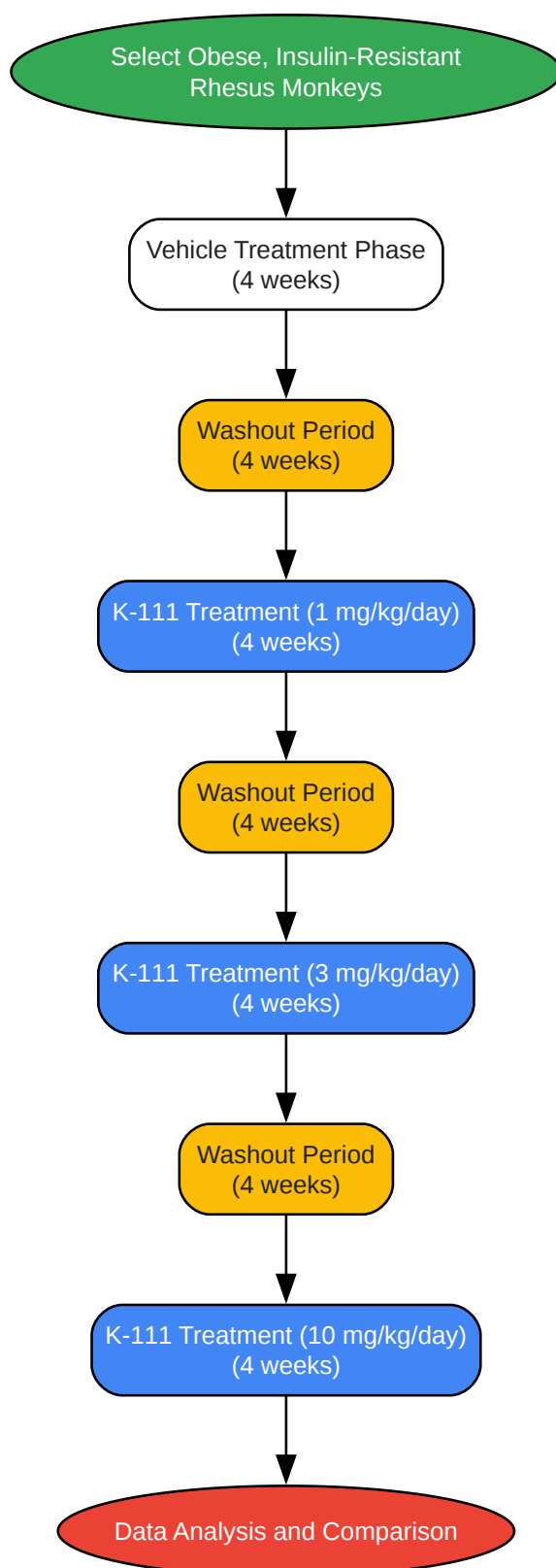
## Introduction

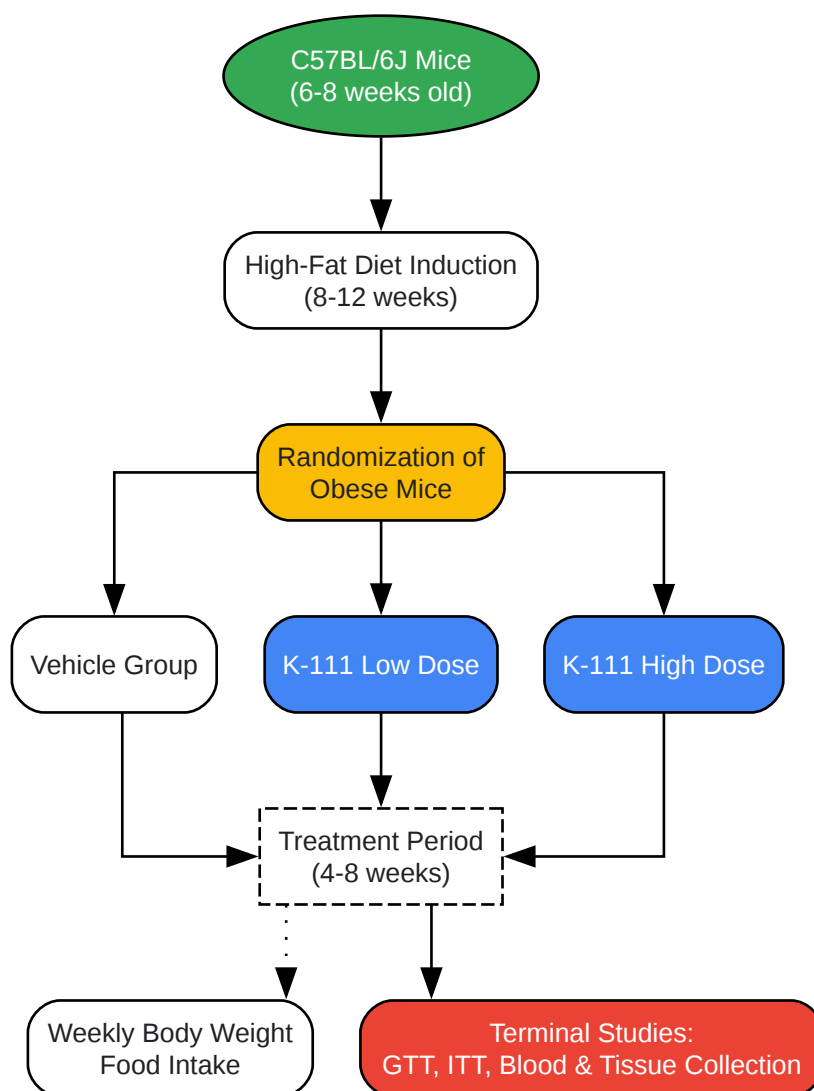
**K-111**, also identified as BM 17.0744, is a potent and selective peroxisome proliferator-activated receptor-alpha (PPAR- $\alpha$ ) agonist.<sup>[1][2]</sup> In preclinical studies involving animal models of obesity and metabolic syndrome, **K-111** has demonstrated significant efficacy in improving key metabolic parameters. These application notes provide a summary of the available data and detailed protocols for the investigation of **K-111**'s effects in relevant animal models. Although early clinical development was initiated, the current status of **K-111** in clinical trials for obesity is not publicly available, suggesting it may have been discontinued.

## Mechanism of Action: PPAR- $\alpha$ Activation

**K-111** exerts its therapeutic effects primarily through the activation of PPAR- $\alpha$ , a nuclear receptor that plays a critical role in the regulation of lipid and glucose metabolism. Activation of PPAR- $\alpha$  leads to the transcription of a suite of genes involved in fatty acid oxidation, lipolysis, and energy expenditure. This mechanism results in reduced triglyceride levels, improved insulin sensitivity, and a decrease in body weight.







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## References

- 1. K-111: the emerging evidence for its potential in the treatment of the metabolic syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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